

# O-Desmethyl Midostaurin-13C6 chemical structure and properties

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## Compound of Interest

Compound Name: O-Desmethyl Midostaurin-13C6

Cat. No.: B15542819

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## An In-depth Technical Guide to O-Desmethyl Midostaurin-13C6

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**O-Desmethyl Midostaurin-13C6** is the isotopically labeled form of O-Desmethyl Midostaurin, a major and pharmacologically active metabolite of the multi-targeted kinase inhibitor, Midostaurin. Midostaurin is a critical therapeutic agent approved for the treatment of FMS-like tyrosine kinase 3 (FLT3)-mutated acute myeloid leukemia (AML) and advanced systemic mastocytosis. The stable isotope-labeled internal standard, **O-Desmethyl Midostaurin-13C6**, plays a crucial role in the accurate quantification of the O-Desmethyl Midostaurin metabolite in various biological matrices, which is essential for pharmacokinetic and metabolic studies during drug development and clinical research.

This technical guide provides a comprehensive overview of the chemical structure, properties, and relevant experimental methodologies for **O-Desmethyl Midostaurin-13C6**.

### Chemical Structure and Properties

O-Desmethyl Midostaurin is formed in vivo from Midostaurin through O-demethylation, a metabolic process primarily mediated by the cytochrome P450 enzyme CYP3A4. The "-13C6" designation indicates that six carbon atoms in the benzoyl group of the molecule have been

replaced with the stable isotope carbon-13. This labeling provides a distinct mass signature that allows for its differentiation from the endogenous, unlabeled metabolite in mass spectrometry-based assays.

#### Chemical Structure:

- Chemical Name: N-((5S,6R,7R,9R)-6-hydroxy-5-methyl-14-oxo-6,7,8,9,15,16-hexahydro-5H,14H-17-oxa-4b,9a,15-triaza-5,9-methanodibenzo[b,h]cyclono[jkl]cyclopenta[e]-as-indacen-7-yl)-N- methylbenzamide-1,2,3,4,5,6-<sup>13</sup>C<sub>6</sub>[\[1\]](#)
- Synonyms: O-Desmethyl Midostaurin <sup>13</sup>C<sub>6</sub>

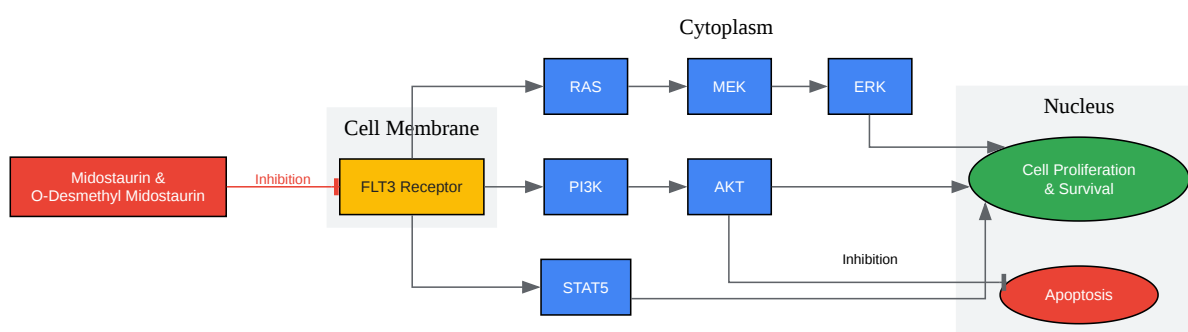
#### Physicochemical Properties:

The following table summarizes the key physicochemical properties of **O-Desmethyl Midostaurin-<sup>13</sup>C<sub>6</sub>**.

Property	Value	Reference
Molecular Formula	C <sub>28</sub> <sup>13</sup> C <sub>6</sub> H <sub>28</sub> N <sub>4</sub> O <sub>4</sub>	<a href="#">[1]</a>
Molecular Weight	562.6 g/mol	<a href="#">[1]</a>
Appearance	Pale Yellow to Pale Beige Solid	<a href="#">[2]</a>
Purity	>90%	<a href="#">[1]</a>
Isotopic Purity	>95%	<a href="#">[2]</a>
Solubility	DMSO (Slightly), Methanol (Slightly)	<a href="#">[2]</a>
Long-term Storage	Store at 2-8 °C in a well-closed container	<a href="#">[1]</a>
Shipping Condition	25-30 °C in a well-closed container	<a href="#">[1]</a>

## Signaling Pathways

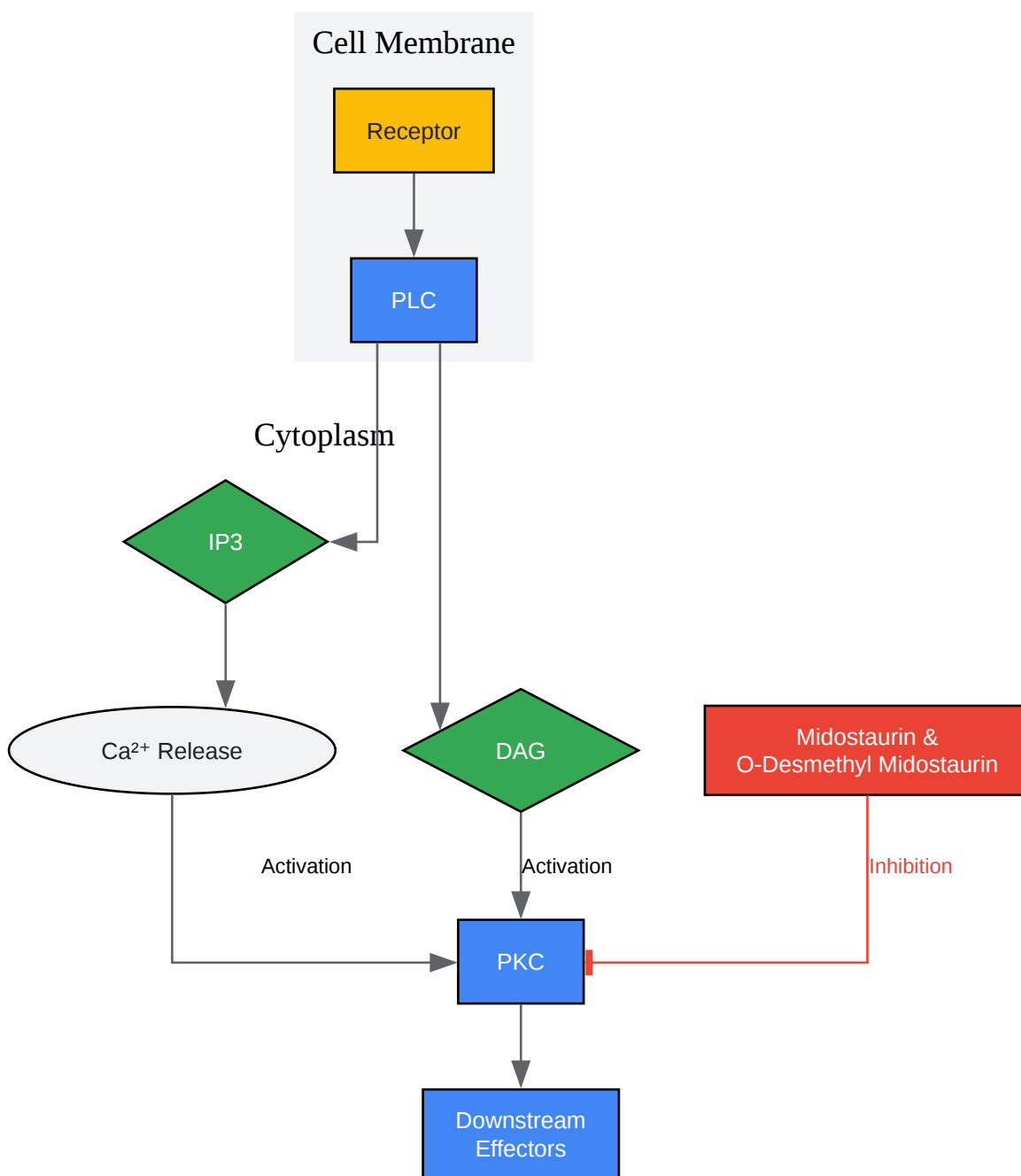
Midostaurin and its active metabolites, including O-Desmethyl Midostaurin (CGP62221), exert their therapeutic effects by inhibiting multiple protein kinases. A primary target is the FMS-like tyrosine kinase 3 (FLT3) receptor, which is frequently mutated in acute myeloid leukemia (AML), leading to constitutive activation and uncontrolled cell proliferation. By inhibiting FLT3, Midostaurin and its metabolites block downstream signaling cascades, including the PI3K/AKT, RAS/MEK/ERK, and STAT5 pathways, ultimately inducing apoptosis in leukemic cells.[3][4]

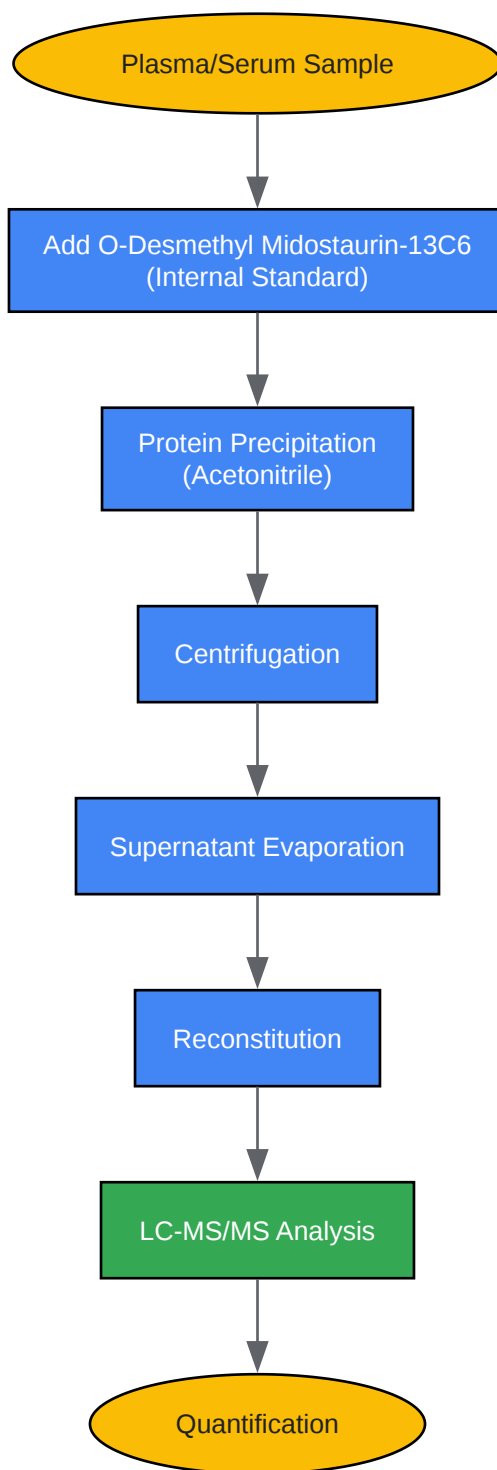


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#### FLT3 Signaling Pathway Inhibition by Midostaurin and its Metabolites.

Midostaurin and its metabolites also inhibit other kinases, including protein kinase C (PKC), which is involved in various cellular processes.





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## References

- 1. cleanchemlab.com [cleanchemlab.com]
- 2. lgcstandards.com [lgcstandards.com]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
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